Pim1-IN-4 stability and long-term storage best practices.

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Compound of Interest

Compound Name:	*Pim1-IN-4*
Cat. No.:	*B15615176*

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Pim1-IN-4 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability and long-term storage of Pim1 inhibitors, with a focus on best practices to ensure experimental success.

Frequently Asked Questions (FAQs)

Q1: How should I store **Pim1-IN-4** upon receipt?

A: Upon receipt, solid **Pim1-IN-4** should be stored at -20°C for long-term stability, where it can be viable for up to three years. For shorter durations, storage at 4°C is acceptable for up to two years.

Q2: What is the recommended solvent for reconstituting **Pim1-IN-4**?

A: Dimethyl sulfoxide (DMSO) is the recommended solvent for reconstituting **Pim1-IN-4**. It is advisable to use freshly opened, anhydrous DMSO to minimize the introduction of moisture, which can impact the compound's solubility and stability.

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Q3: How should I store **Pim1-IN-4** stock solutions?

A: Once reconstituted, it is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. For long-term storage, these aliquots should be kept at -80°C, where they can remain stable for up to six months. For shorter-term storage, -20°C is suitable for up to one month.[1]

Q4: What is the stability of **Pim1-IN-4** stock solutions at different temperatures?

A: The stability of Pim1 inhibitor stock solutions is highly dependent on the storage temperature. For instance, a similar compound, PIM1 Kinase Inhibitor IV, has stock solutions that are stable for up to 3 months when stored at -20°C.[2][3] For PIM1-IN-1, stock solutions are stable for 6 months at -80°C and 1 month at -20°C.[1] It is always recommended to refer to the manufacturer's datasheet for the specific inhibitor you are using.

Q5: Can I store my **Pim1-IN-4** stock solution at 4°C?

A: It is not recommended to store reconstituted **Pim1-IN-4** at 4°C for extended periods, as this can lead to degradation of the compound and a decrease in its biological activity. For short-term needs, refer to the product-specific datasheet, but freezing is the standard practice for preserving integrity.

Troubleshooting Guide

Issue: My **Pim1-IN-4** has precipitated out of solution.

- Possible Cause 1: Low Temperature Storage of High Concentration Stock. Concentrated stock solutions in DMSO can sometimes precipitate when stored at very low temperatures.
  - Solution: Gently warm the vial to room temperature and vortex thoroughly to redissolve the compound. Before use, visually inspect the solution to ensure all precipitate has dissolved.
- Possible Cause 2: Supersaturation. The concentration of the stock solution may be too high for the solvent at a given temperature.
  - Solution: Try preparing a slightly lower concentration stock solution. Always ensure the compound is fully dissolved before storing.

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- Possible Cause 3: Introduction of Water. DMSO is hygroscopic and can absorb moisture from the air, which can reduce the solubility of some organic compounds.
    - Solution: Use anhydrous, high-purity DMSO for reconstitution. Always cap vials tightly and handle them in a low-humidity environment when possible.

Issue: I am observing inconsistent results in my experiments.

- Possible Cause 1: Compound Degradation. Improper storage or multiple freeze-thaw cycles can lead to the degradation of **Pim1-IN-4**.
    - Solution: Always aliquot stock solutions into single-use vials to minimize freeze-thaw cycles. Ensure that the storage temperature is consistently maintained. Prepare fresh working solutions from a new stock aliquot for each experiment.
- Possible Cause 2: Inaccurate Pipetting of a Viscous DMSO Stock. High-concentration DMSO solutions can be viscous, leading to pipetting errors.
    - Solution: Use positive displacement pipettes for accurate handling of viscous solutions. Alternatively, allow the stock solution to equilibrate to room temperature before pipetting, which can reduce its viscosity.

Issue: The compound is not dissolving completely in DMSO.

- Possible Cause: Insufficient Solubilization. The compound may require more energy to fully dissolve.
    - Solution: Gentle warming (e.g., in a 37°C water bath) and vortexing or sonication can aid in dissolving the compound. Ensure the vial is tightly capped during this process.

Data Summary

Table 1: Long-Term Storage Recommendations for Pim1 Inhibitors

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Compound State	Storage Temperature	Duration
Solid (Powder)	-20°C	3 years[1]
Solid (Powder)	4°C	2 years[1]
In Solvent (DMSO)	-80°C	6 months[1]
In Solvent (DMSO)	-20°C	1-3 months[1][2][3]

Table 2: Solubility of a Pim1 Inhibitor (PIM1-IN-1)

Solvent	Max Concentration
DMSO	≥ 45 mg/mL

Note: The solubility of **Pim1-IN-4** is expected to be similar. Using newly opened, hygroscopic DMSO can significantly impact the solubility of the product.[1]

Experimental Protocols

Protocol 1: Reconstitution of **Pim1-IN-4**

- Allow the vial of solid **Pim1-IN-4** to equilibrate to room temperature before opening.
- Add the calculated volume of anhydrous DMSO to the vial to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the vial for 1-2 minutes to ensure the compound is fully dissolved. Gentle warming or sonication can be applied if necessary.
- Visually inspect the solution to confirm that no particulates are present.
- Aliquot the stock solution into single-use, low-binding microcentrifuge tubes.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -80°C for long-term storage.

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Protocol 2: Preparation of Working Solutions

- Retrieve a single-use aliquot of the **Pim1-IN-4** stock solution from -80°C storage.
- Thaw the aliquot at room temperature.
- Vortex the tube briefly to ensure homogeneity.
- Dilute the stock solution to the final desired concentration using the appropriate cell culture medium or assay buffer.
- Mix the working solution thoroughly before adding it to your experimental setup.
- Discard any unused portion of the thawed stock solution to avoid degradation from repeated freeze-thaw cycles.

Visualizations

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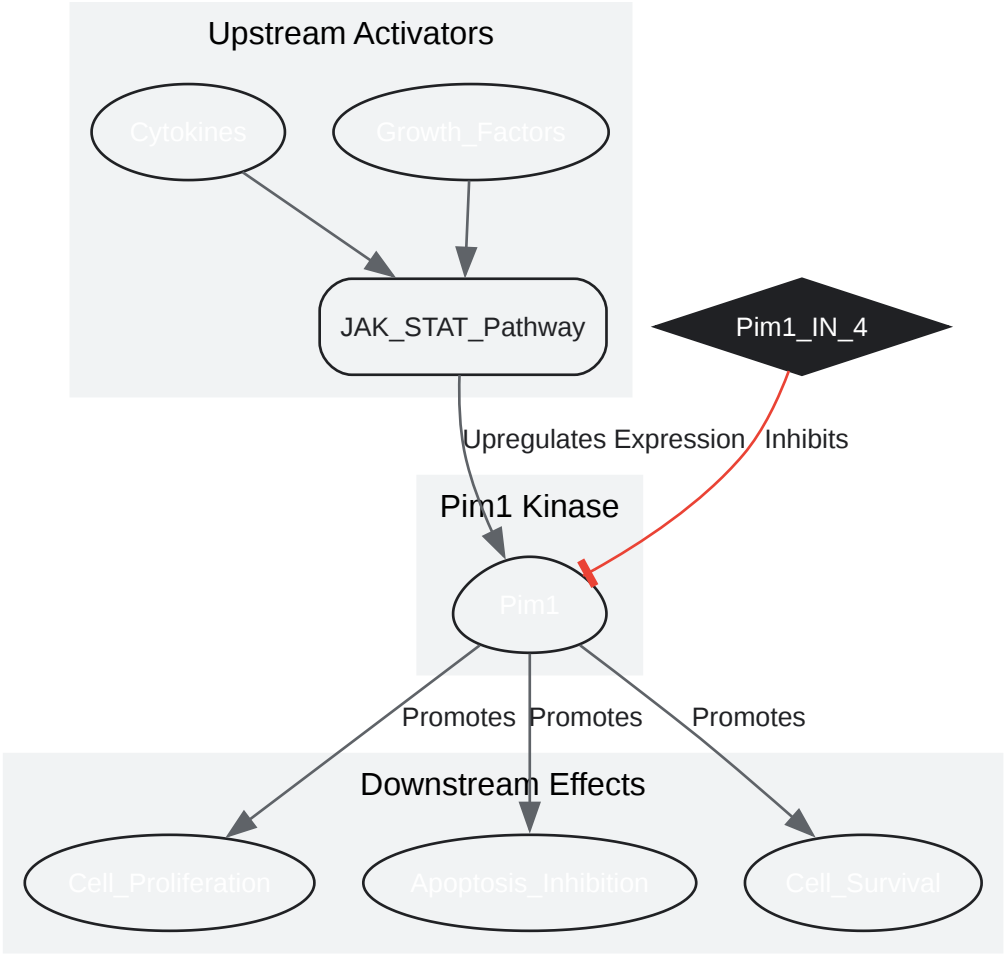
Pim1 Signaling and Inhibition



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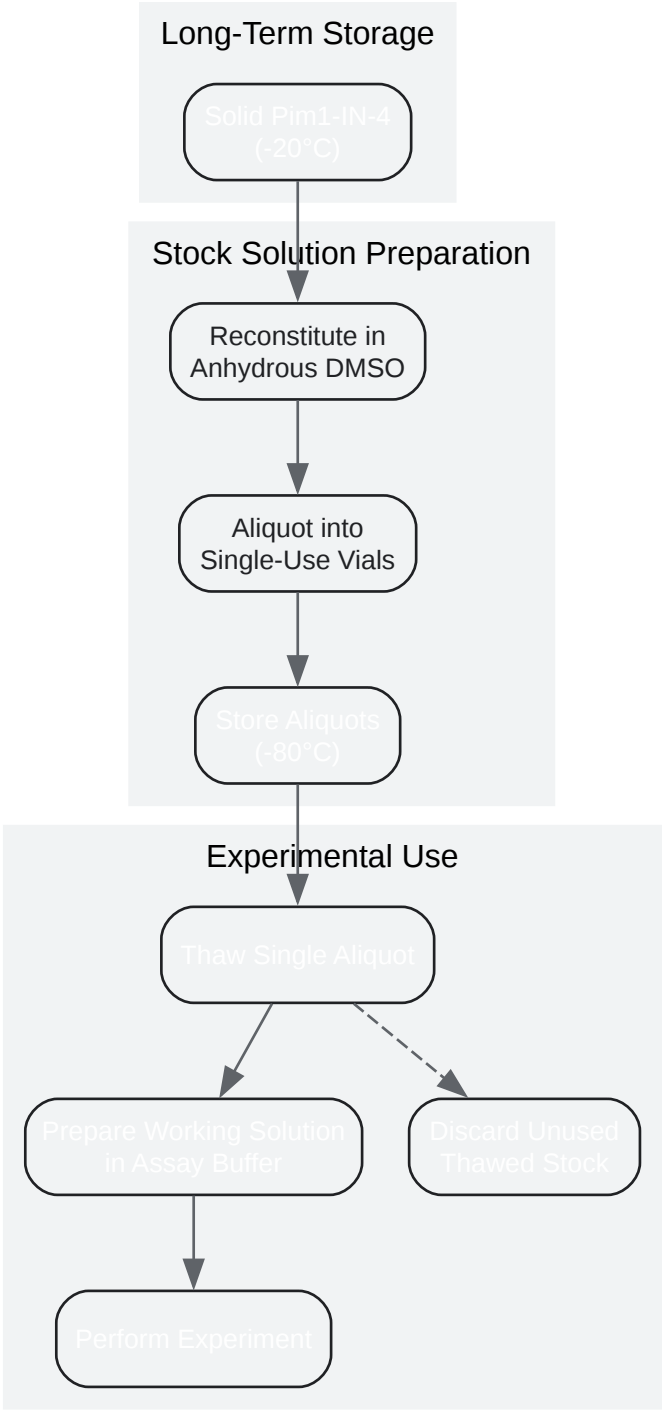
Pim1-IN-4 Experimental Workflow



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